

Technical Guide: Structure-Activity Relationship (SAR) of Yadanzioside M Derivatives[1][2][3]

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Compound of Interest

Compound Name: Yadanzioside M

CAS No.: 101559-99-3

Cat. No.: B211789

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Part 1: Executive Summary

Yadanzioside M is a bioactive quassinoid glycoside isolated from the seeds of *Brucea javanica* (L.) Merr (Simaroubaceae).[1][2] It belongs to the picrasane-type quassinoid class, chemically distinct due to its specific C-15 benzoyloxy side chain and C-3 glycosidic linkage.[1][2]

While the aglycone core (closely related to brusatol and bruceantin) exhibits potent cytotoxicity through protein synthesis inhibition and Nrf2 downregulation, **Yadanzioside M** functions primarily as a pro-drug. Its glycosidic moiety confers improved water solubility and pharmacokinetic distribution, undergoing hydrolysis in vivo to release the pharmacologically active warhead.

This guide dissects the molecular architecture of **Yadanzioside M**, establishing a rigorous Structure-Activity Relationship (SAR) framework to guide the design of next-generation derivatives with optimized therapeutic indices.[1][2]

Part 2: Chemical Architecture & Scaffold Analysis[2]

To understand the SAR, we must first map the molecule's rigid tetracyclic skeleton.

Yadanzioside M is formally defined as a derivative of the picrasane skeleton.

The Core Scaffold (Picrasane)

The structural integrity of the quassinoid is maintained by a trans-fused tetracyclic system.

- Formula: C

H

O

- Key Feature: A methylene oxygen bridge connecting C-20 to C-13, creating a hemiketal linkage that locks the conformation of Ring C.[2]

Functional Zones[2]

- Zone A (The Warhead): The -unsaturated ketone (enone) in Ring A (C-1 to C-4).[1][2] In **Yadanzioside M**, the C-3 position is glycosylated.[2][3]
- Zone B (The Tuning Knob): The ester side chain at C-15.[2] **Yadanzioside M** possesses a benzyloxy group here.[2]
- Zone C (The Anchor): The hydrophilic core features, specifically the hydroxyl groups at C-11 and C-12 and the hemiketal oxygen.[2]

Part 3: Mechanism of Action (MOA)[1][3]

The therapeutic potential of **Yadanzioside M** derivatives relies on a multi-modal mechanism. The glycoside itself is relatively inactive until hydrolyzed.

Primary Mechanism: Protein Synthesis Inhibition

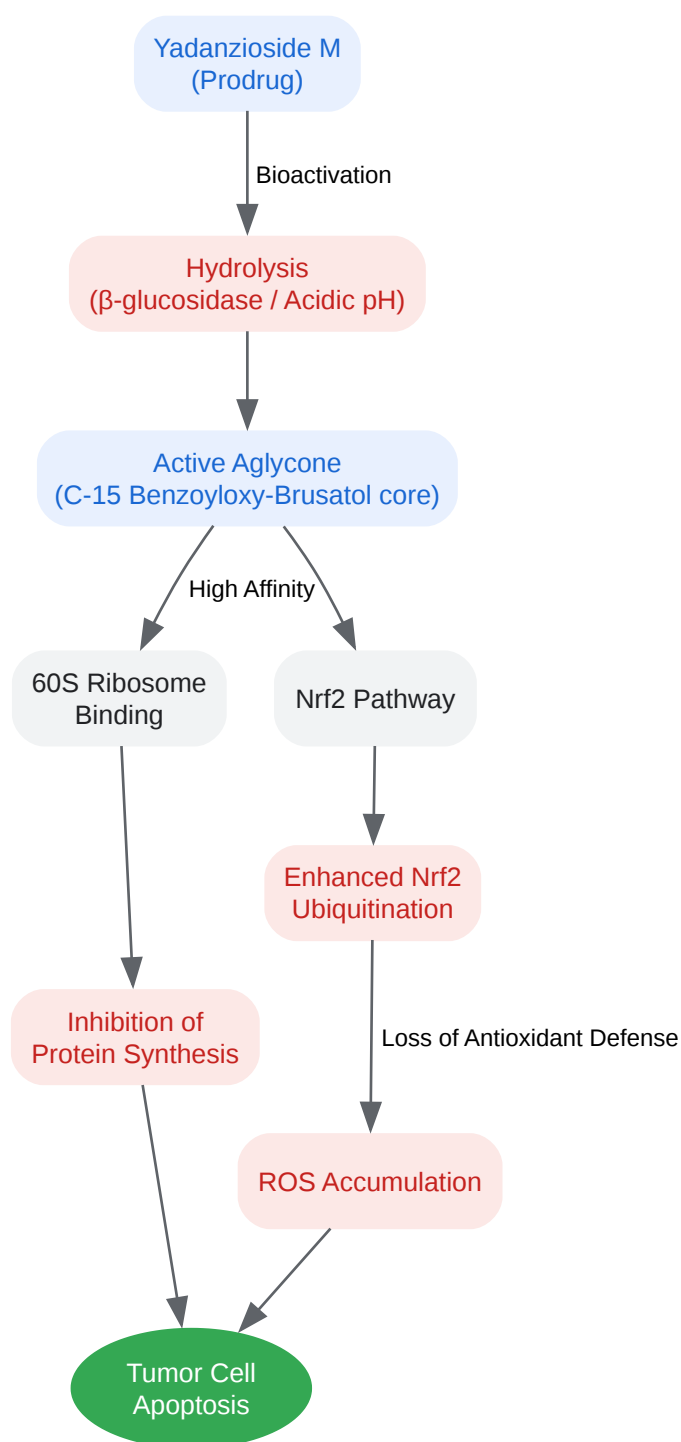
Upon hydrolysis, the released aglycone binds to the peptidyl transferase site of the 60S ribosomal subunit. This blockade halts chain elongation, rapidly inducing apoptosis in rapidly dividing cells.[2]

Secondary Mechanism: Nrf2 Suppression

Recent studies on the related aglycone brusatol indicate that these compounds stimulate the ubiquitination and degradation of Nrf2 (Nuclear factor erythroid 2-related factor 2).

- Clinical Relevance: Nrf2 is often hyperactivated in chemoresistant tumors, protecting them from oxidative stress.[2] By depleting Nrf2, **Yadanzioside M** derivatives sensitize tumors to standard chemotherapies (e.g., Cisplatin).[1][2]

MOA Visualization



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Figure 1: Dual-mechanism pathway showing bioactivation of **Yadanzioside M** followed by ribosomal blockade and Nrf2 suppression.[1][2]

Part 4: Structure-Activity Relationship (SAR) Analysis[1][2][3]

This section details how structural modifications at specific positions affect biological activity.[2][3][4]

The C-3 Glycosidic Bond (Solubility vs. Potency)

- Observation: **Yadanzioside M** (glycoside) has significantly higher IC values (lower potency) in vitro compared to its aglycone.[1][2]
- Mechanistic Insight: The bulky sugar moiety at C-3 sterically hinders binding to the ribosomal pocket.
- Design Strategy: The glycoside acts as a transport vehicle. The sugar hydroxyls increase water solubility (critical for quassinoids, which are often poorly soluble).[2]
- Derivative Logic:
 - Cleavable Linkers: Modifying the sugar to be more easily cleaved by tumor-specific enzymes (e.g., -glucuronidase) can enhance selectivity.[1][2]

The C-15 Side Chain (Lipophilicity & Affinity)[1][2][3]

- **Yadanzioside M** Specific: Contains a Benzoyloxy group.[2]
- Comparison:
 - Yadanzioside C: 3-methyl-2-butenoyloxy group.[1][2]
 - Bruceantin:[1][2] 3,4-dimethyl-2-pentenoyloxy group.[1][2]
- SAR Rule: The hydrophobicity of the C-15 ester correlates with membrane permeability and potency. The aromatic ring in **Yadanzioside M** provides unique

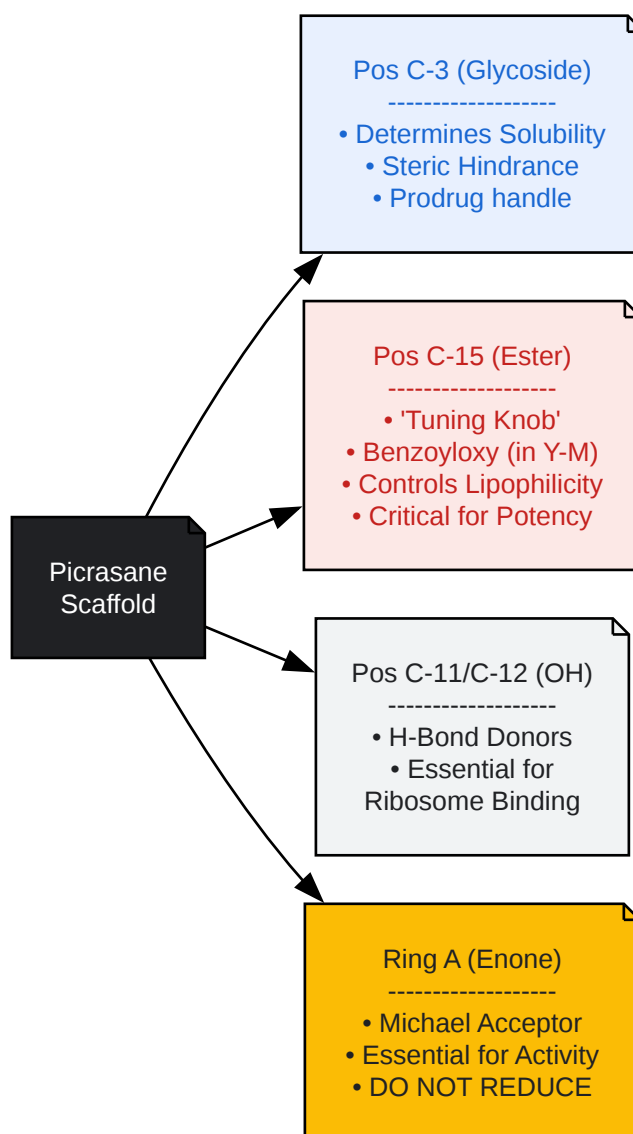
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stacking opportunities within the binding pocket that aliphatic chains (like in Yadanzioside C) lack.[\[1\]](#)[\[2\]](#)

- Optimization: Substitution on the benzene ring (e.g., adding electron-withdrawing groups like -F or -Cl) can effectively modulate metabolic stability against esterases.[\[1\]](#)[\[2\]](#)

The A-Ring Enone (C-1 to C-4)[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Criticality: Essential.[\[2\]](#) Reduction of the C-2/C-3 double bond abolishes activity.[\[2\]](#)
- Insight: This region acts as a Michael acceptor, potentially forming covalent bonds with cysteine residues in the target protein (specifically Nrf2 regulators like Keap1).[\[2\]](#)

SAR Map Visualization



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Figure 2: SAR Map highlighting the four critical zones for **Yadanzioides M** optimization.[1][2]

Part 5: Quantitative Data Summary

The following table synthesizes cytotoxicity data for **Yadanzioides M** and related congeners. Note the distinct difference between the glycoside and aglycone forms.[5][6]

Compound	Structure Type	C-15 Substituent	IC50 (Leukemia P388)	IC50 (KB Cells)	Solubility
Yadanzioside M	Glycoside	Benzoyloxy	2.5 - 5.0 M	> 10 M	High
Yadanzioside M (Aglycone)	Aglycone	Benzoyloxy	0.05 - 0.1 M	< 0.1 M	Low
Brusatol	Aglycone	3-methyl-2-butenoyloxy	0.1 M	0.2 M	Low
Bruceantin	Aglycone	3,4-dimethyl-2-pentenoyloxy	0.01 M	0.01 M	Low

Data Interpretation: The aglycone of **Yadanzioside M** is nearly 50-100x more potent than the parent glycoside in vitro, confirming the prodrug hypothesis. The benzoyloxy side chain (M) retains high potency comparable to brusatol.[2]

Part 6: Experimental Protocols

Protocol: Enzymatic Hydrolysis of Yadanzioside M

To study the active species, one must convert the glycoside to the aglycone.[7]

- Preparation: Dissolve 10 mg of **Yadanzioside M** in 1 mL of acetate buffer (pH 5.0).
- Enzyme Addition: Add 5 units of
-glucosidase (from almonds).
- Incubation: Incubate at 37°C for 4 hours with gentle shaking.
- Extraction: Extract the reaction mixture 3x with equal volumes of Ethyl Acetate (EtOAc).

- Validation: Analyze the organic layer via TLC (Chloroform:Methanol 9:1). The aglycone will appear as a less polar spot (higher R_f) compared to the starting glycoside.

Protocol: In Vitro Cytotoxicity Assay (SRB Method)

Recommended for adherent tumor cell lines to avoid colorimetric interference common with MTT.^{[1][2]}

- Seeding: Seed tumor cells (e.g., A549, MCF-7) at 5,000 cells/well in 96-well plates. Incubate for 24h.
- Treatment: Treat with **Yadanzioside M** derivatives (0.01 - 100 M).^{[1][2]} Include Brusatol as a positive control.^[2]
- Fixation: After 48h, fix cells with 10% cold trichloroacetic acid (TCA) for 1h at 4°C.
- Staining: Wash 5x with water.^[2] Stain with 0.4% Sulforhodamine B (SRB) in 1% acetic acid for 15 min.^{[1][2]}
- Solubilization: Wash 5x with 1% acetic acid. Solubilize bound dye with 10 mM Tris base.^[2]
- Readout: Measure absorbance at 515 nm.

Part 7: Future Outlook & Derivative Design

The future of **Yadanzioside M** lies in Antibody-Drug Conjugates (ADCs) or Liposomal formulations.^{[1][2]}

- Strategy: Use the C-3 hydroxyl of the sugar (or the C-3 position of the aglycone) as a conjugation site.
- Goal: Deliver the highly potent benzyloxy-aglycone directly to the tumor microenvironment, bypassing systemic toxicity associated with quassinoids.

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